

An In-depth Technical Guide to 2-Methyl-4-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethoxy)phenol

Cat. No.: B144101

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methyl-4-(trifluoromethoxy)phenol**, a fluorinated organic compound of interest in medicinal chemistry and materials science. This document consolidates available data on its chemical and physical properties, commercial availability, and safety information. While specific experimental protocols and established biological pathways for this exact molecule are not extensively documented in publicly available literature, this guide presents synthesis strategies and potential biological activities based on closely related analogs. The inclusion of the trifluoromethoxy group is known to enhance metabolic stability and binding affinity in drug candidates, making this compound a valuable building block for novel therapeutic agents.

Chemical and Physical Properties

2-Methyl-4-(trifluoromethoxy)phenol, with the CAS number 129676-67-1, is a substituted phenol featuring a methyl group at the 2-position and a trifluoromethoxy group at the 4-position of the benzene ring.

Property	Value	Source
CAS Number	129676-67-1	[1][2]
Molecular Formula	C ₈ H ₇ F ₃ O ₂	[1]
Molecular Weight	192.14 g/mol	[1]
Boiling Point	203.4±35.0 °C (Predicted)	[1]
Density	1.329±0.06 g/cm ³ (Predicted)	[1]
pKa	9.70±0.18 (Predicted)	[3]
Appearance	Off-white to light yellow solid	[1]
Storage Temperature	2-8°C	[1]

Commercial Suppliers

2-Methyl-4-(trifluoromethoxy)phenol is available from a number of chemical suppliers specializing in research and development compounds. The purity and available quantities may vary by supplier.

Supplier	Purity	Available Quantities
Sigma-Aldrich	-	Inquire
BLD Pharm	≥98%	Inquire
CymitQuimica	98%	Inquire
2a biotech	-	Inquire
ChemicalBook	-	Inquire
Fluorochem	-	Inquire

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis and application of **2-Methyl-4-(trifluoromethoxy)phenol** are not readily available in the surveyed literature, general synthetic

strategies for related fluorinated phenols can provide a foundational approach for researchers.

General Synthesis of Substituted Phenols

A common method for the synthesis of substituted phenols is through electrophilic aromatic substitution on a phenol starting material. For instance, the Friedel-Crafts alkylation of a fluorophenol can be employed to introduce alkyl groups at specific positions. The hydroxyl group of the phenol is a strong ortho-, para- director, which can be used to control the regioselectivity of the reaction.

A plausible synthetic route to **2-Methyl-4-(trifluoromethoxy)phenol** could involve the introduction of the methyl group onto a 4-(trifluoromethoxy)phenol backbone or the trifluoromethoxylation of 2-methylphenol.

Illustrative Experimental Workflow for a Related Friedel-Crafts Alkylation:



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A generalized workflow for the synthesis of an ortho-alkylated phenol via Friedel-Crafts alkylation.

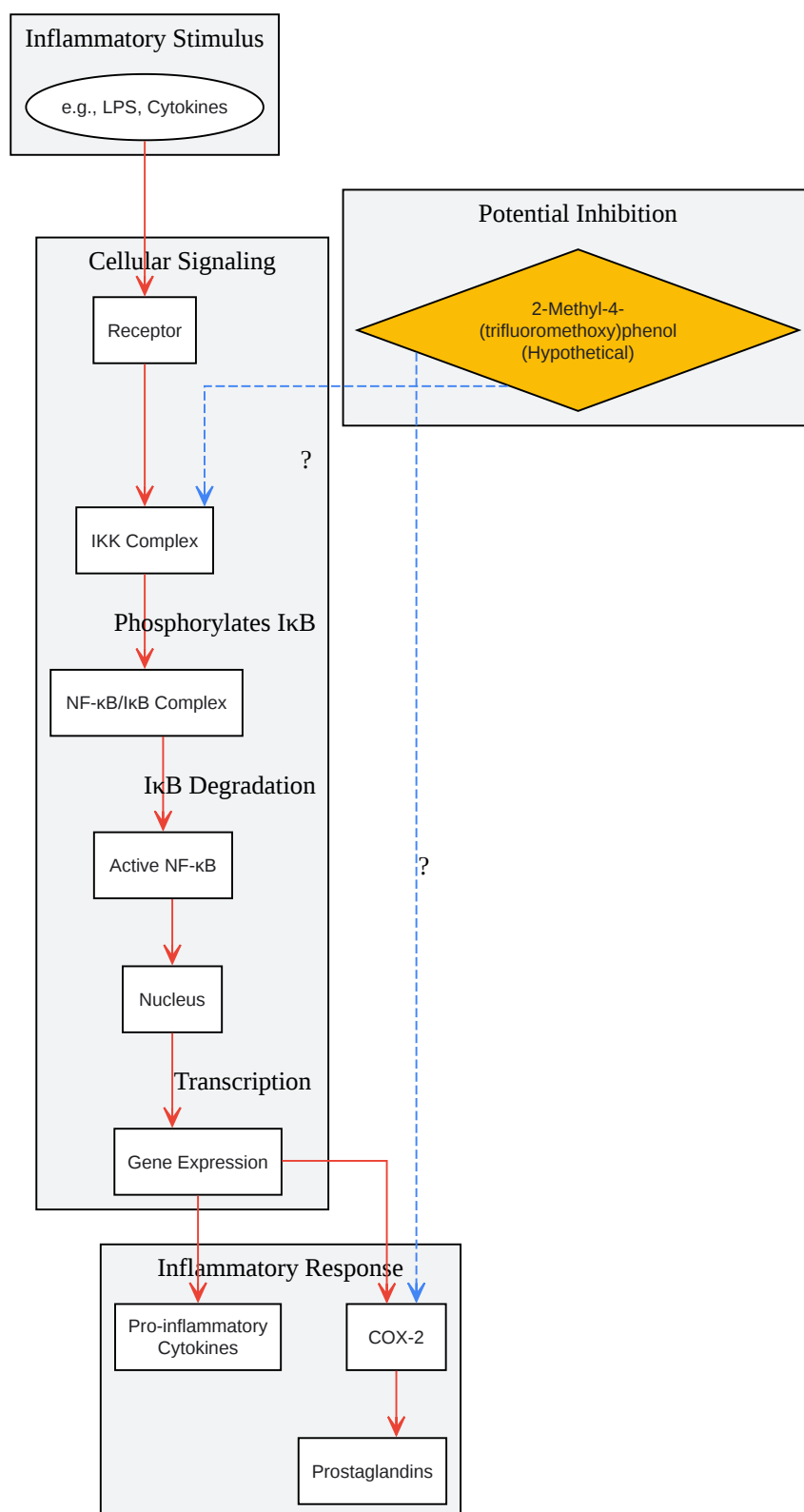
Potential Biological Activity and Applications in Drug Discovery

The incorporation of trifluoromethoxy ($-\text{OCF}_3$) groups into organic molecules is a well-established strategy in medicinal chemistry to enhance the pharmacological profile of drug candidates. The $-\text{OCF}_3$ group can improve metabolic stability, increase lipophilicity, and modulate the electronic properties of a molecule, potentially leading to improved binding affinity and efficacy.

While no specific biological activities for **2-Methyl-4-(trifluoromethoxy)phenol** have been reported, phenols and their derivatives are known to exhibit a wide range of biological effects, including antimicrobial and antioxidant activities. The combination of the phenolic hydroxyl group, the methyl group, and the trifluoromethoxy group in this molecule suggests it could be a valuable scaffold for the development of novel therapeutic agents.

Potential Signaling Pathway Involvement (Hypothetical):

Given that some phenolic compounds exhibit anti-inflammatory properties, a hypothetical involvement in inflammatory signaling pathways could be explored. For example, many anti-inflammatory agents act by inhibiting enzymes such as cyclooxygenases (COX-1 and COX-2) or by modulating transcription factors like NF- κ B.



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A hypothetical model of potential anti-inflammatory action via inhibition of the NF- κ B pathway or COX-2.

Safety Information

Based on available safety data for **2-Methyl-4-(trifluoromethoxy)phenol**, the following hazard and precautionary statements have been identified:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P304+P340 (IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P405 (Store locked up).^[1]

Researchers should always consult the full Safety Data Sheet (SDS) from their supplier before handling this compound and use appropriate personal protective equipment (PPE).

Conclusion

2-Methyl-4-(trifluoromethoxy)phenol is a commercially available fluorinated building block with potential applications in drug discovery and materials science. While specific experimental data for this compound is limited in the public domain, its structural features suggest it is a promising candidate for the development of novel molecules with enhanced biological and physical properties. This guide provides a starting point for researchers by summarizing the known properties and suggesting potential avenues for synthesis and biological evaluation based on related compounds. Further research is warranted to fully elucidate the chemical reactivity and biological activity of this compound.

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References

- 1. Fluorinated Compounds | CymitQuimica [cymitquimica.com]
- 2. 2abiotech.net [2abiotech.net]
- 3. Page loading... [guidechem.com]
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